

# An In-depth Technical Guide to 1,9-Caryolanediol 9-acetate

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## Compound of Interest

Compound Name: 1,9-Caryolanediol 9-acetate

Cat. No.: B12436104

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## Abstract

**1,9-Caryolanediol 9-acetate** is a caryophyllane-type sesquiterpenoid, a class of natural products known for a wide range of biological activities. This technical guide provides a comprehensive overview of its chemical properties, including its molecular weight and formula. While specific experimental data for this compound is not extensively available in public literature, this document compiles its known characteristics and provides context based on related caryophyllane sesquiterpenoids. This guide aims to serve as a foundational resource for researchers interested in the potential applications of **1,9-Caryolanediol 9-acetate** in drug discovery and development.

## Chemical and Physical Properties

**1,9-Caryolanediol 9-acetate** is a natural product with the CAS Number 155488-34-9.<sup>[1][2]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>28</sub> O <sub>3</sub>	<sup>[1]</sup>
Molecular Weight	280.4 g/mol	
CAS Number	155488-34-9	<sup>[1][2]</sup>

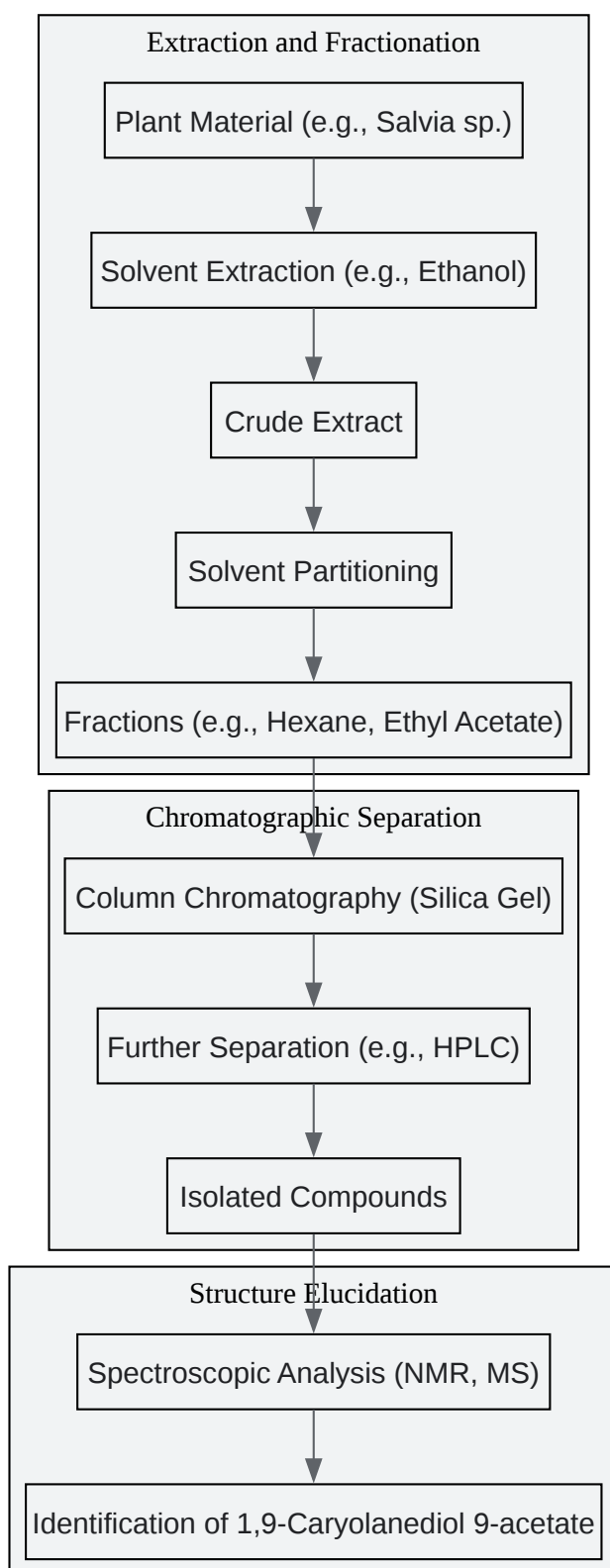
## Experimental Data and Protocols

Detailed experimental protocols for the synthesis, isolation, and characterization of **1,9-Caryolanediol 9-acetate** are not readily available in peer-reviewed literature. Commercial suppliers indicate that the compound is a natural product, suggesting its isolation from a biological source. Certificates of Analysis from vendors mention that purity is typically assessed by High-Performance Liquid Chromatography (HPLC) and the structure is confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy. However, the specific methodologies and resulting raw data are not publicly disclosed.

For researchers requiring this compound, it is recommended to purchase from a reputable chemical supplier. For those interested in its isolation, a general workflow for the isolation of sesquiterpenoids from natural sources, such as plants of the *Salvia* genus or clove oil, is provided below.

## General Experimental Workflow for Isolation of Caryophyllane Sesquiterpenoids

The following diagram outlines a generalized workflow for the isolation of caryophyllane sesquiterpenoids from a plant source. This is a hypothetical workflow based on common phytochemical practices and is not specific to **1,9-Caryolanediol 9-acetate**.



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Caption: Generalized workflow for the isolation and identification of sesquiterpenoids.

## Potential Biological Activity and Signaling Pathways

Direct studies on the biological activity and associated signaling pathways of **1,9-Caryolanediol 9-acetate** have not been identified in the available literature. However, the broader class of caryophyllane sesquiterpenoids has been investigated for various pharmacological effects, including anti-inflammatory and cytotoxic activities. It is plausible that **1,9-Caryolanediol 9-acetate** may exhibit similar properties.

### Hypothetical Anti-Inflammatory Signaling Pathway

Based on the known mechanisms of other anti-inflammatory compounds, a potential signaling pathway that could be modulated by **1,9-Caryolanediol 9-acetate** is the NF- $\kappa$ B pathway. The following diagram illustrates this hypothetical mechanism of action.



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Caption: Hypothetical anti-inflammatory mechanism via NF- $\kappa$ B pathway inhibition.

## Conclusion and Future Directions

**1,9-Caryolanediol 9-acetate** represents a molecule of interest within the caryophyllane sesquiterpenoid family. While its basic chemical properties are established, a significant gap exists in the scientific literature regarding its biological activity, mechanism of action, and the experimental procedures for its study. Future research should focus on the isolation and full spectroscopic characterization of this compound from its natural source. Subsequent in-vitro and in-vivo studies are warranted to elucidate its potential therapeutic effects, particularly in the areas of inflammation and oncology, where related compounds have shown promise. Such

research would be invaluable for drug development professionals seeking novel bioactive compounds.

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## References

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